

# An In-depth Technical Guide to the Chemical Properties of Acid Brown 283

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Brown 283

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This technical guide provides a comprehensive overview of the known chemical properties of **Acid Brown 283** (CAS No. 12219-66-8), a monoazo 1:2 metal complex dye. The information is compiled from various technical datasheets and safety documentation to serve as a valuable resource for professionals in research and development.

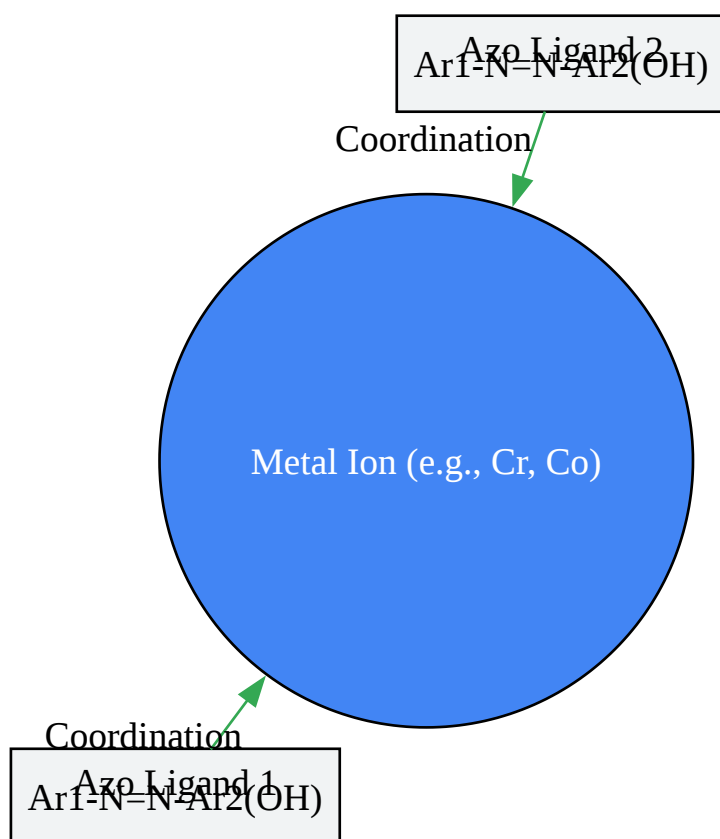
## Chemical Identity and Physical Properties

**Acid Brown 283** is a synthetic organic dye characterized by its brown, powdery appearance.<sup>[1]</sup><sup>[2]</sup> While its exact molecular structure is not widely published, its molecular formula is reported as  $C_{20}H_{12}N_2Na_2O_7S_2$ .<sup>[3]</sup> Based on this formula, the calculated molecular weight is approximately 502.44 g/mol. This dye is known to be soluble in water.<sup>[2]</sup><sup>[4]</sup>

Identifier	Value
Chemical Name	Acid Brown 283
C.I. Name	C.I. Acid Brown 283[1][5]
CAS Number	12219-66-8[1][5]
Molecular Formula	C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub> [3]
Molecular Weight	~502.44 g/mol
Physical Appearance	Brown Powder[1][2]
Solubility	Soluble in water, alcohol, and ketone; slightly soluble in acid and ether.[4]

## Proposed Chemical Structure

The definitive chemical structure of **Acid Brown 283** is not readily available in public literature. However, its classification as a monoazo, 1:2 metal complex dye provides insight into its general composition.[1][5] The molecular formula C<sub>20</sub>H<sub>12</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub> is identical to that of the well-characterized dye, Azorubine (C.I. Acid Red 14). This suggests that **Acid Brown 283** is likely an isomer of Azorubine, differing in the substitution pattern on the aromatic rings or the coordination of the metal ion. A generalized structure of a 1:2 metal complex azo dye is presented below.



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Caption: Generalized structure of a 1:2 metal complex azo dye.

## Reactivity and Stability

**Acid Brown 283** is stable under normal temperatures and pressures.[6] However, it is sensitive to light and may gradually fade upon exposure.[4] It exhibits strong resistance to alkalis.[4] Incompatible materials to avoid include strong oxidizing and reducing agents.[6] Hazardous decomposition products upon combustion may include irritating and toxic fumes and gases.[6]

Parameter	Description
Chemical Stability	Stable under normal conditions.[6]
Conditions to Avoid	Light exposure, excess heat, incompatible materials.[4][6]
Incompatible Materials	Strong oxidizing agents, strong reducing agents.[6]
Hazardous Decomposition	Irritating and toxic fumes and gases upon combustion.[6]

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Acid Brown 283** are not publicly available. However, the general synthesis of 1:2 metal complex azo dyes involves a multi-step process.

## General Synthesis Workflow for 1:2 Metal Complex Azo Dyes



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Caption: Generalized workflow for the synthesis of a 1:2 metal complex azo dye.

### Methodology:

- **Diazotization:** An aromatic amine is treated with a source of nitrous acid (e.g., sodium nitrite and a strong acid) at low temperatures to form a diazonium salt.
- **Azo Coupling:** The diazonium salt is then reacted with a coupling component, typically a naphthol derivative, to form the azo dye ligand.
- **Metallization:** The azo dye ligand is then complexed with a metal salt, such as a chromium or cobalt salt, in a 2:1 ligand-to-metal ratio. This step is often carried out at elevated

temperatures.

- Isolation and Purification: The final 1:2 metal complex dye is isolated from the reaction mixture and purified, often through precipitation and washing.

## Spectral Data

Specific spectral data for **Acid Brown 283**, such as Nuclear Magnetic Resonance (NMR), detailed Infrared (IR), Mass Spectrometry, and UV-Visible spectra, are not readily available in the public domain. A general description of the infrared spectrum indicates the presence of N-H and C=O stretching vibrations.<sup>[4]</sup> For reference, the UV-Visible spectrum of a typical brown azo dye would be expected to show broad absorption across the visible spectrum.

## Safety and Handling

Hazard Identification:

- Harmful if swallowed.<sup>[6]</sup>
- May cause irritation to the eyes, skin, and respiratory tract.<sup>[4][6]</sup>
- May cause allergic reactions in sensitive individuals.<sup>[4]</sup>

Handling and Storage:

- Handling: Use with adequate ventilation and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator.<sup>[4][6]</sup> Minimize dust generation. Wash thoroughly after handling.<sup>[6]</sup>
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.<sup>[4][6]</sup> Keep away from light, heat, and incompatible materials.<sup>[4][6]</sup>

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.<sup>[6]</sup>

- Skin Contact: Flush skin with plenty of soap and water. Seek medical attention if irritation develops.[6]
- Ingestion: If conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention. [6]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [6]

This guide is intended for informational purposes for a professional audience. All laboratory work should be conducted in accordance with established safety protocols and with a thorough understanding of the potential hazards.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Acid Brown 283]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172437#what-are-the-chemical-properties-of-acid-brown-283]

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